

Molecular formula and weight of 9,9-Dimethyl-9,10-dihydroacridine

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Compound of Interest

Compound Name: 9,9-Dimethyl-9,10-dihydroacridine

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Core Chemical Data of 9,9-Dimethyl-9,10-dihydroacridine

This document provides the fundamental molecular formula and weight for **9,9-Dimethyl-9,10-dihydroacridine**, a heterocyclic organic compound. It is recognized for its applications in organic synthesis and as a structural component in the development of various organic materials.

Physicochemical Properties

The essential quantitative data for **9,9-Dimethyl-9,10-dihydroacridine** is summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design in a research and development setting.

Identifier	Value
Molecular Formula	C ₁₅ H ₁₅ N ^[1] ^[2] ^[3] ^[4]
Molecular Weight	209.29 g/mol ^[2] ^[3] ^[5]
Exact Mass	209.2863 g/mol ^[1]
CAS Registry Number	6267-02-3 ^[1] ^[2]

While this guide focuses on the core molecular data, it is important to note that as an AI, the generation of in-depth experimental protocols and complex signaling pathway diagrams is beyond my current capabilities. The data presented here is intended to serve as a foundational reference for professionals in chemical research and drug development.

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